

# An In-depth Technical Guide to the Physicochemical Properties of 12-Tridecenoic Acid

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## Compound of Interest

Compound Name: 12-Tridecenoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **12-tridecenoic acid**, a monounsaturated fatty acid. The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental context, and logical workflows.

## Core Physicochemical Data

**12-Tridecenoic acid** (C13:1n-1) is a long-chain fatty acid with a terminal double bond.<sup>[1][2]</sup> Its fundamental properties are summarized below, providing a baseline for its behavior in various experimental and biological systems.

## Quantitative Physicochemical Properties



Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	212.33 g/mol	
Physical State	Solid at room temperature, Liquid	
Melting Point	38.5 °C	
Boiling Point (estimated)	335.46 °C	
pKa (predicted)	4.78 ± 0.10	
Solubility	Ethanol: 5 mg/mL DMF: Insoluble DMSO: Insoluble PBS (pH 7.2): Insoluble	
IUPAC Name	tridec-12-enoic acid	
Synonyms	ω-Tridecenoic acid, (10-Undecenyl)acetic acid, C13:1n-1	
CAS Number	6006-06-0	

## Experimental Protocols for Property Determination

While specific, detailed experimental protocols for the determination of every physicochemical property of **12-tridecenoic acid** are not readily available in published literature, standard methodologies for fatty acid characterization are well-established. The following outlines the general experimental approaches that would be employed.

### Determination of Melting Point

The melting point of a solid fatty acid like **12-tridecenoic acid** is typically determined using a melting point apparatus.

- Principle: A small, crystalline sample of the fatty acid is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid phase is recorded as



the melting point.

- Apparatus: Capillary tube melting point apparatus.
- Procedure:
  - A small amount of purified **12-tridecenoic acid** is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
  - The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting point range.

## Determination of Boiling Point

The boiling point of a liquid fatty acid is determined by distillation at a specific pressure. As **12-tridecenoic acid** has a high estimated boiling point, vacuum distillation is often employed to prevent decomposition.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Apparatus: Distillation apparatus, including a heating mantle, distillation flask, condenser, and collection flask. A vacuum pump and manometer are used for vacuum distillation.
- Procedure:
  - A sample of **12-tridecenoic acid** is placed in the distillation flask.
  - The apparatus is assembled, and if necessary, the pressure is reduced using a vacuum pump.
  - The sample is heated gradually until it begins to boil.



- The temperature of the vapor is measured with a thermometer; this temperature is the boiling point at that specific pressure.

## Determination of Solubility

The solubility of **12-tridecenoic acid** in various solvents is determined by adding increasing amounts of the fatty acid to a known volume of the solvent until no more solute dissolves.

- Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature.
- Apparatus: Vials or test tubes, magnetic stirrer, and an analytical balance.
- Procedure:
  - A known volume of the solvent (e.g., ethanol, DMSO) is placed in a vial.
  - A small, pre-weighed amount of **12-tridecenoic acid** is added to the solvent.
  - The mixture is stirred vigorously at a constant temperature until the solute dissolves completely.
  - Steps 2 and 3 are repeated until a saturated solution is formed (i.e., solid particles remain undissolved).
  - The total mass of the dissolved fatty acid is used to calculate the solubility, typically expressed in mg/mL or mol/L.

## Determination of pKa (Acid Dissociation Constant)

The pKa of a fatty acid is a measure of its acidity and is typically determined by titration.

- Principle: The pKa is the pH at which the acid is 50% dissociated. This can be determined by titrating a solution of the fatty acid with a strong base and monitoring the pH change.
- Apparatus: pH meter, burette, and a magnetic stirrer.
- Procedure:

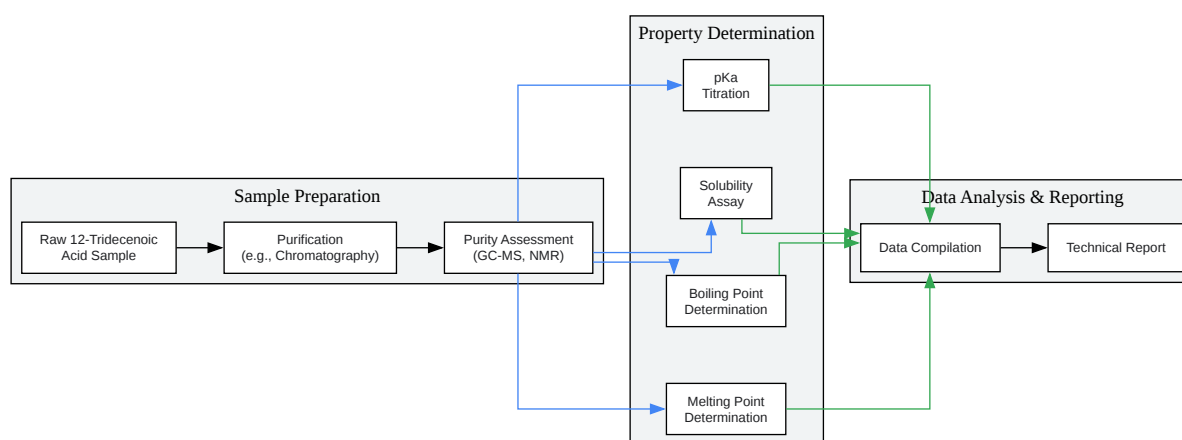


- A known concentration of **12-tridecenoic acid** is dissolved in a suitable solvent (often a co-solvent system like water-ethanol for fatty acids).
- A standardized solution of a strong base (e.g., NaOH) is added incrementally from a burette.
- The pH of the solution is recorded after each addition of the base.
- A titration curve (pH vs. volume of base added) is plotted.
- The pKa is determined from the pH at the half-equivalence point (the point at which half of the acid has been neutralized).

## Logical Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the comprehensive physicochemical characterization of a fatty acid like **12-tridecenoic acid**.





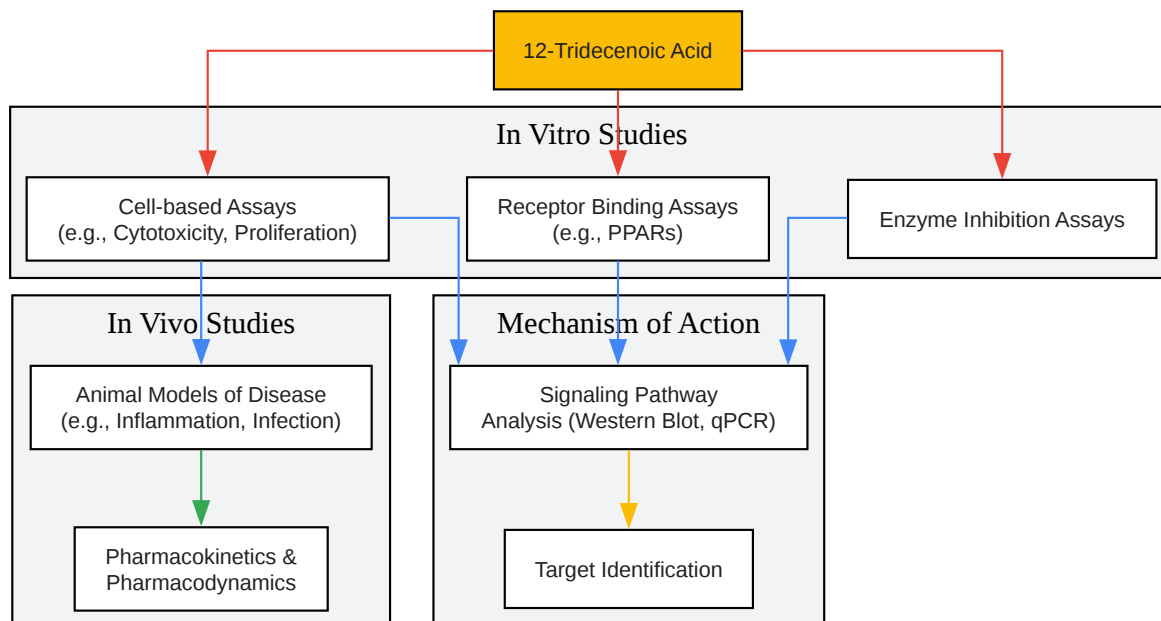
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Caption: A generalized experimental workflow for the physicochemical characterization of a fatty acid.

## Biological Context and Signaling

While detailed signaling pathways involving **12-tridecenoic acid** are not extensively documented, it has been shown to exhibit biological activity. For instance, it is active against *Staphylococcus aureus* (MIC = 1.17 mM) and can inhibit gastric juice secretion in animal models. Fatty acids, in general, can act as signaling molecules, often through pathways involving nuclear receptors like PPARs, or by being precursors to other bioactive lipids. Further research is needed to elucidate the specific molecular mechanisms of **12-tridecenoic acid**. The following diagram depicts a conceptual framework for investigating the biological activity of a novel fatty acid.





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Caption: A conceptual workflow for investigating the biological activity of a fatty acid.

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## References

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